

ABVN vs AIBN decomposition temperature

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Compound Focus: 2,2'-Azobis(2,4-dimethylvaleronitrile)

CAS No.: 4419-11-8

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Quantitative Data Comparison

The table below summarizes the key thermal decomposition parameters for ABVN (2,2'-Azobis(2,4-dimethylvaleronitrile)) and AIBN (2,2'-Azobis(isobutyronitrile)) based on experimental data.

Parameter	ABVN	AIBN
Chemical Full Name	2,2'-Azobis(2,4-dimethylvaleronitrile) [1]	2,2'-Azobis(isobutyronitrile) [2] [3] [4]
Activation Energy (E_a)	Information missing	122-132 kJ/mol [2] [3]
10-hour Half-life Temperature (in Toluene)	Information missing	65°C [3]
Heat of Decomposition (ΔH_d)	Data from DSC experiments [1]	Information missing
Self-Accelerating Decomposition Temperature (SADT)	Information missing	~50°C (for package) [3], ~63°C (for 50 kg package) [2]
Adiabatic Time to Maximum Rate (TMRad) at 71.23°C	Information missing	24 hours [2]

The search results provide more extensive experimental data for **AIBN** than for **ABVN**. Key safety parameters for **AIBN** are established, while similar definitive values for **ABVN** are not available in the searched literature.

Experimental Protocols for Thermal Hazard Analysis

The experimental data in the search results were primarily obtained using the following methodologies:

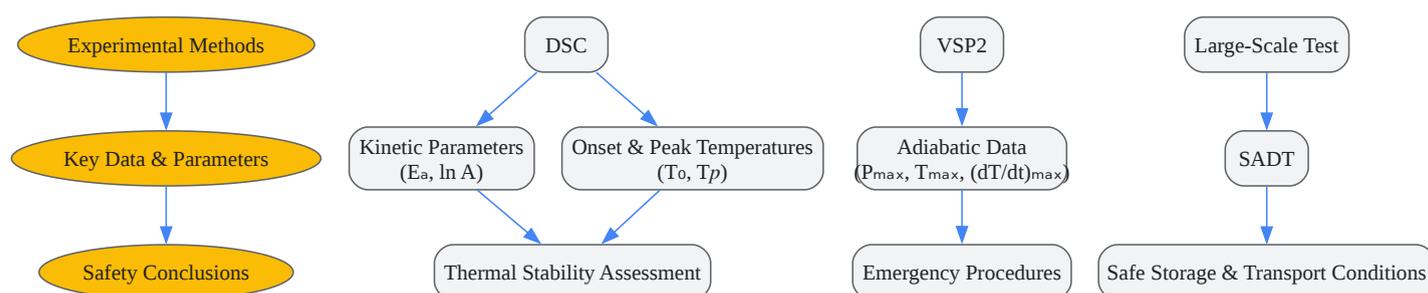
- **Differential Scanning Calorimetry (DSC):** This technique was used to determine fundamental thermal properties such as the **apparent exothermic onset temperature (T_o)**, **peak temperature (T_p)**, and **heat of decomposition (ΔH_d)** under different heating rates [1] [2]. Kinetic parameters like activation energy were subsequently calculated using methods such as **Flynn-Wall-Ozawa and Friedman** based on this DSC data [1] [2].
- **Vent Sizing Package 2 (VSP2):** This adiabatic calorimeter was employed to simulate runaway reaction scenarios under conditions resembling real industrial incidents. It measured critical safety parameters including the **maximum pressure (P_{max})**, **maximum temperature (T_{max})**, and **maximum self-heating rate ($(dT/dt)_{max}$)** [1].
- **Large-Scale Tests (UN H.1):** To determine the Self-Accelerating Decomposition Temperature (SADT), large-scale experiments were conducted by placing **commercial packages (5, 20, and 50 kg) of AIBN in an oven at constant temperatures** to find the lowest temperature at which self-accelerating decomposition occurs within seven days [5] [6].

Key Insights for Researchers

- **Focus on AIBN for Established Data:** The available data provides a more complete thermal hazard profile for **AIBN**. The SADT is a critical parameter for the **safe storage and transportation** of these substances [5] [6].
- **Recognize Decomposition Complexity:** The decomposition of **AIBN** is not a simple single-step process. Studies indicate it can decompose in **solid, liquid, or solid-liquid co-existing phases**, and its behavior can be influenced by physical effects, sometimes leading to quasi-autocatalytic behavior [2].

- **Consider Alternative Initiators:** If toxicity of decomposition products is a concern, note that alternative initiators like **V-601 (Dimethyl 2,2'-azobis(2-methylpropionate))** are available. V-601 offers a similar 10-hour half-life temperature to AIBN but with **significantly less toxic decomposition products** [3].

The following diagram illustrates the logical relationship and workflow for determining key thermal safety parameters, connecting the experimental methods with the resulting data and safety conclusions.



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How to Proceed with ABVN Data

The search results I obtained contain less specific experimental data for ABVN. To build a complete comparison guide, you may need to:

- **Consult specialized chemical databases** like those from Springer or Elsevier using the specific terms "**2,2'-azobis(2,4-dimethylvaleronitrile)**" or "ABVN"
- **Review the full text of the cited ABVN study** [1] for potentially unreported values like activation energy and half-life temperature

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